

Monatepil Maleate: A Technical Guide to Physicochemical Properties and Solubility

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties and solubility of **Monatepil Maleate**. The information is curated for researchers, scientists, and professionals involved in drug development, offering critical data for formulation, bioavailability, and pharmacokinetic studies.

Physicochemical Properties

Monatepil Maleate is a calcium channel blocker and α1-adrenergic receptor antagonist.[1] Its fundamental physicochemical characteristics are summarized in the table below. While extensive literature searches have been conducted, specific experimental values for pKa and logP were not readily available. Therefore, computationally predicted values from established algorithms are provided to guide formulation and development efforts.

Property	Value	Source
Molecular Formula	C32H34FN3O5S	[2]
Molecular Weight	591.69 g/mol	[2]
Melting Point	149-150 °C	
pKa (Predicted)	7.8 (most basic)	_
logP (Predicted)	5.4	_



Note on Predicted Values: The pKa and logP values are predicted using established computational models and should be considered as estimates. Experimental determination is recommended for definitive characterization.

Solubility Profile

The solubility of **Monatepil Maleate** has been qualitatively described in various solvents. Quantitative data from publicly available literature is limited. The following table summarizes the available solubility information.

Solvent	Qualitative Solubility	Quantitative Solubility (mg/mL)
Water	Practically Insoluble	Data not available
Ethanol	Sparingly Soluble	Data not available
Methanol	Soluble	Data not available
Acetic Acid	Soluble	Data not available
Dimethylformamide (DMF)	Soluble	Data not available
Chloroform	Sparingly Soluble	Data not available
Acetic Anhydride	Sparingly Soluble	Data not available
Acetone	Sparingly Soluble	Data not available
Ether	Practically Insoluble	Data not available

Experimental Protocols

The determination of the physicochemical properties outlined above requires standardized experimental protocols to ensure accuracy and reproducibility. Below are detailed methodologies for key experiments.

Determination of Melting Point

The melting point of **Monatepil Maleate** can be determined using the capillary melting point method.



Workflow for Melting Point Determination



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Workflow for Melting Point Determination.

Procedure:

- A small amount of finely powdered **Monatepil Maleate** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded to define the melting range.

Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **Monatepil Maleate** in various solvents can be determined using the shake-flask method, a gold standard for solubility assessment.

Workflow for Shake-Flask Solubility Determination



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Workflow for Shake-Flask Solubility Determination.

Procedure:

 An excess amount of solid Monatepil Maleate is added to a known volume of the solvent in a sealed container.



- The mixture is agitated at a constant temperature for a prolonged period (typically 24 to 72 hours) to ensure equilibrium is reached.
- The saturated solution is then separated from the undissolved solid by centrifugation and/or filtration.
- The concentration of **Monatepil Maleate** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

Signaling Pathways

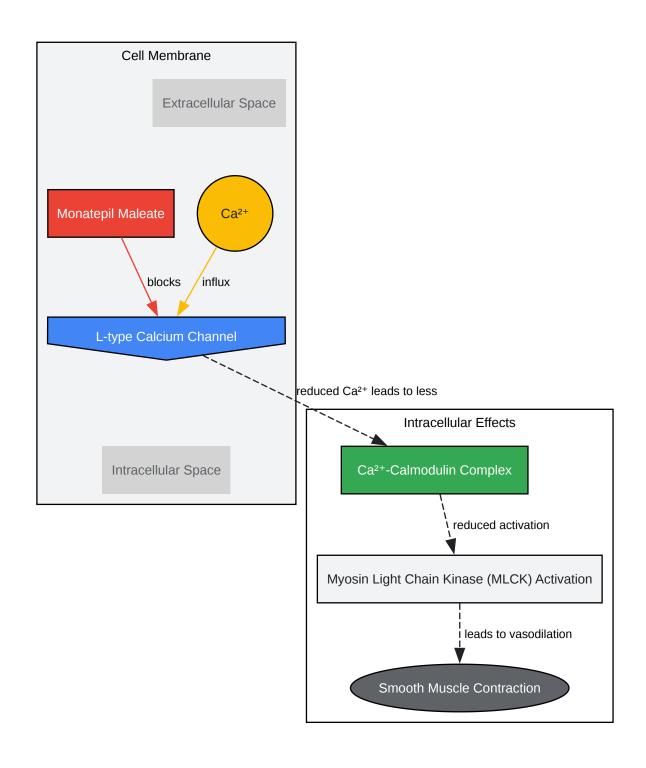
Monatepil Maleate exerts its therapeutic effects through the dual antagonism of L-type calcium channels and α 1-adrenergic receptors.[3]

L-type Calcium Channel Blockade

By blocking L-type calcium channels, **Monatepil Maleate** inhibits the influx of calcium ions into vascular smooth muscle cells and cardiac myocytes, leading to vasodilation and a decrease in cardiac contractility.

Signaling Pathway of L-type Calcium Channel Blockade





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Signaling Pathway of L-type Calcium Channel Blockade.

α1-Adrenergic Receptor Antagonism



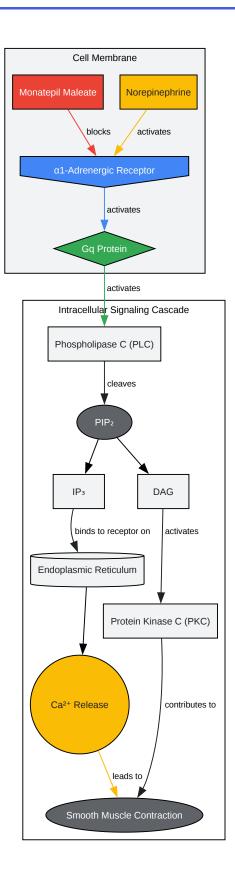




Monatepil Maleate also acts as an antagonist at $\alpha 1$ -adrenergic receptors, primarily on vascular smooth muscle. This action inhibits the vasoconstrictor effects of catecholamines like norepinephrine.

Signaling Pathway of $\alpha 1$ -Adrenergic Receptor Antagonism





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References

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